

An In-depth Technical Guide on Benzyltriethoxysilane

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Compound of Interest

Compound Name: Benzyltriethoxysilane

Cat. No.: B1265874

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This guide provides essential information regarding the molecular properties of **Benzyltriethoxysilane**, tailored for researchers, scientists, and professionals in drug development.

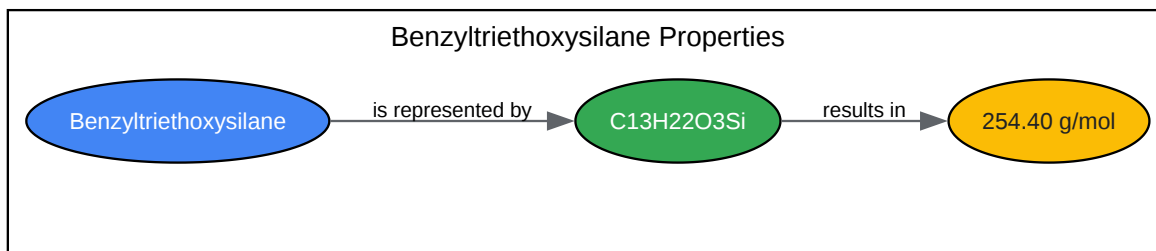
Core Molecular Data

Benzyltriethoxysilane is a chemical compound with specific molecular characteristics that are crucial for its application in various scientific fields. A summary of its key quantitative data is presented below for straightforward reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₂ O ₃ Si	[1] [2] [3]
Molecular Weight	254.40 g/mol	[1] [4]
Molar Mass	254.4	[2]

Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental formula, and its calculated molecular weight is a fundamental concept in chemistry. The following diagram illustrates this hierarchical connection.



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A diagram showing the relationship between the name, formula, and molecular weight.

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References

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